

Application Notes and Protocols for Insecticidal Studies of *Cotula cinerea* Extract

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Compound of Interest

Compound Name: *Tanacin*
CAS No.: 57138-50-8
Cat. No.: B1234691

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Disclaimer: Direct research on the insecticidal properties of the specific compound **Tanacin** is currently unavailable in the public domain. The following application notes and protocols are based on studies of the methanolic extract of *Cotula cinerea*, a plant known to contain **Tanacin**. The observed insecticidal activity is attributed to the synergistic effects of various compounds within the extract and not solely to **Tanacin**.

Introduction

Cotula cinerea (Del.), a member of the Asteraceae family, is a plant from which the sesquiterpene lactone **Tanacin** has been isolated. While specific insecticidal studies on pure **Tanacin** are lacking, research has demonstrated the insecticidal potential of crude extracts from *Cotula cinerea*. These extracts have shown efficacy against mosquito larvae and pupae, suggesting a potential source for the development of botanical insecticides. The primary mechanism of action identified in these studies is the inhibition of acetylcholinesterase (AChE), a critical enzyme in the insect nervous system.

These notes provide a summary of the available data and experimental protocols for researchers interested in the insecticidal applications of *Cotula cinerea* extracts.

Quantitative Data Summary

The following tables summarize the insecticidal activity of a methanolic extract of *Cotula cinerea* against the larvae and pupae of the mosquito *Culex pipiens*.

Table 1: Larvicidal and Pupicidal Activity of *Cotula cinerea* Methanolic Extract^{[1][2]}

Target Organism (Species)	Target Stage	Exposure Time (hours)	LC50 (mg/mL)	LC90 (mg/mL)
<i>Culex pipiens</i>	4th Instar Larvae	24	1.26	2.35
<i>Culex pipiens</i>	Pupae	24	1.10	4.37

LC50: Lethal concentration required to kill 50% of the test population. LC90: Lethal concentration required to kill 90% of the test population.

Table 2: Acetylcholinesterase (AChE) Inhibition by *Cotula cinerea* Methanolic Extract^{[1][2]}

Target Organism (Species)	Target Stage	Treatment Concentration	Exposure Time (hours)	AChE Inhibition (%)
<i>Culex pipiens</i>	4th Instar Larvae	LC50	48	30.98 ± 2.97
<i>Culex pipiens</i>	4th Instar Larvae	LC90	48	48.77 ± 4.72
<i>Culex pipiens</i>	Pupae	LC50	48	35.11 ± 7.44
<i>Culex pipiens</i>	Pupae	LC90	48	51.83 ± 4.04

Experimental Protocols

Preparation of *Cotula cinerea* Methanolic Extract

This protocol describes the preparation of a crude methanolic extract from the aerial parts of *Cotula cinerea* for use in insecticidal bioassays.

Materials:

- Dried aerial parts of *Cotula cinerea*
- Methanol (analytical grade)
- Grinder or blender
- Soxhlet apparatus or maceration flasks
- Filter paper (e.g., Whatman No. 1)
- Rotary evaporator
- Distilled water
- Tween 80 (as an emulsifier)

Protocol:

- Collect and air-dry the aerial parts of *Cotula cinerea* in a shaded, well-ventilated area until constant weight.
- Grind the dried plant material into a fine powder.
- Maceration Method: a. Soak the powdered plant material in methanol (e.g., 100 g of powder in 1 L of methanol) in a sealed container. b. Keep the mixture at room temperature for 48-72 hours with occasional shaking. c. Filter the mixture through filter paper to separate the extract from the plant debris. d. Repeat the extraction process with the residue 2-3 times to ensure complete extraction. e. Combine all the filtrates.
- Concentrate the methanolic extract using a rotary evaporator at a controlled temperature (e.g., 40-50°C) until a semi-solid crude extract is obtained.
- Store the crude extract in a cool, dark place (e.g., at 4°C) until further use.
- For bioassays, prepare a stock solution by dissolving a known weight of the crude extract in a small amount of methanol or another suitable solvent, and then emulsify it in distilled water

containing a small percentage of an emulsifier like Tween 80 (e.g., 0.1%) to ensure proper mixing in the aqueous medium for testing.

Larvicidal and Pupicidal Bioassay (WHO Protocol Adaptation)

This protocol is adapted from the World Health Organization (WHO) guidelines for testing the efficacy of insecticides against mosquito larvae and pupae.^[2]

Materials:

- *Culex pipiens* larvae (late 3rd or early 4th instar) and pupae
- *Cotula cinerea* extract stock solution
- Beakers or disposable cups (250-500 mL)
- Pipettes
- Distilled or de-chlorinated water
- Incubator or controlled environment room (e.g., $25 \pm 2^\circ\text{C}$, 75-85% relative humidity, 12:12 h light:dark cycle)

Protocol:

- Prepare a series of test concentrations of the *Cotula cinerea* extract (e.g., 0.62, 1.25, 2.50, 3.75, and 5 mg/mL) by diluting the stock solution in the test water.^{[1][2]}
- Set up at least four replicates for each concentration and a control group. The control group should contain the same amount of emulsifier as the test concentrations.
- In each beaker, place 20-25 larvae or pupae in a specified volume of test water (e.g., 200 mL).
- Add the appropriate amount of the extract solution to each beaker to achieve the desired final concentration.

- Gently stir the water to ensure uniform distribution of the extract.
- Place the beakers in a controlled environment.
- Record the mortality of larvae and pupae at specified time intervals (e.g., 24, 48, and 72 hours). Mortality is determined by the inability to move when prodded with a needle or pipette.
- Calculate the percentage mortality for each concentration and correct for control mortality using Abbott's formula if necessary.
- Use probit analysis to determine the LC50 and LC90 values.

Acetylcholinesterase (AChE) Inhibition Assay

This protocol outlines a method to determine the effect of the *Cotula cinerea* extract on acetylcholinesterase activity in target insects.

Materials:

- Treated and untreated (control) insect larvae or pupae
- Phosphate buffer (pH 7.4)
- Acetylthiocholine iodide (ATChI) as substrate
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB)
- Homogenizer
- Centrifuge
- Spectrophotometer (microplate reader)
- 96-well microplate

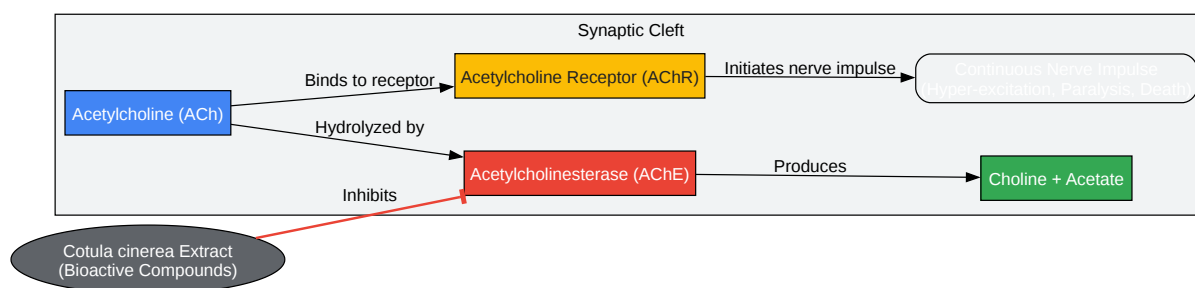
Protocol:

- Homogenize a known number of treated and control insects in ice-cold phosphate buffer.

- Centrifuge the homogenate at a high speed (e.g., 10,000 rpm) at 4°C for a specified time (e.g., 15 minutes).
- Collect the supernatant, which contains the enzyme fraction.
- In a 96-well microplate, add the enzyme supernatant, phosphate buffer, and DTNB solution to each well.
- Initiate the reaction by adding the substrate (ATChI).
- Measure the change in absorbance at a specific wavelength (e.g., 412 nm) over time using a spectrophotometer. The rate of change in absorbance is proportional to the AChE activity.
- Calculate the percentage of AChE inhibition in the treated samples compared to the control.

Visualizations

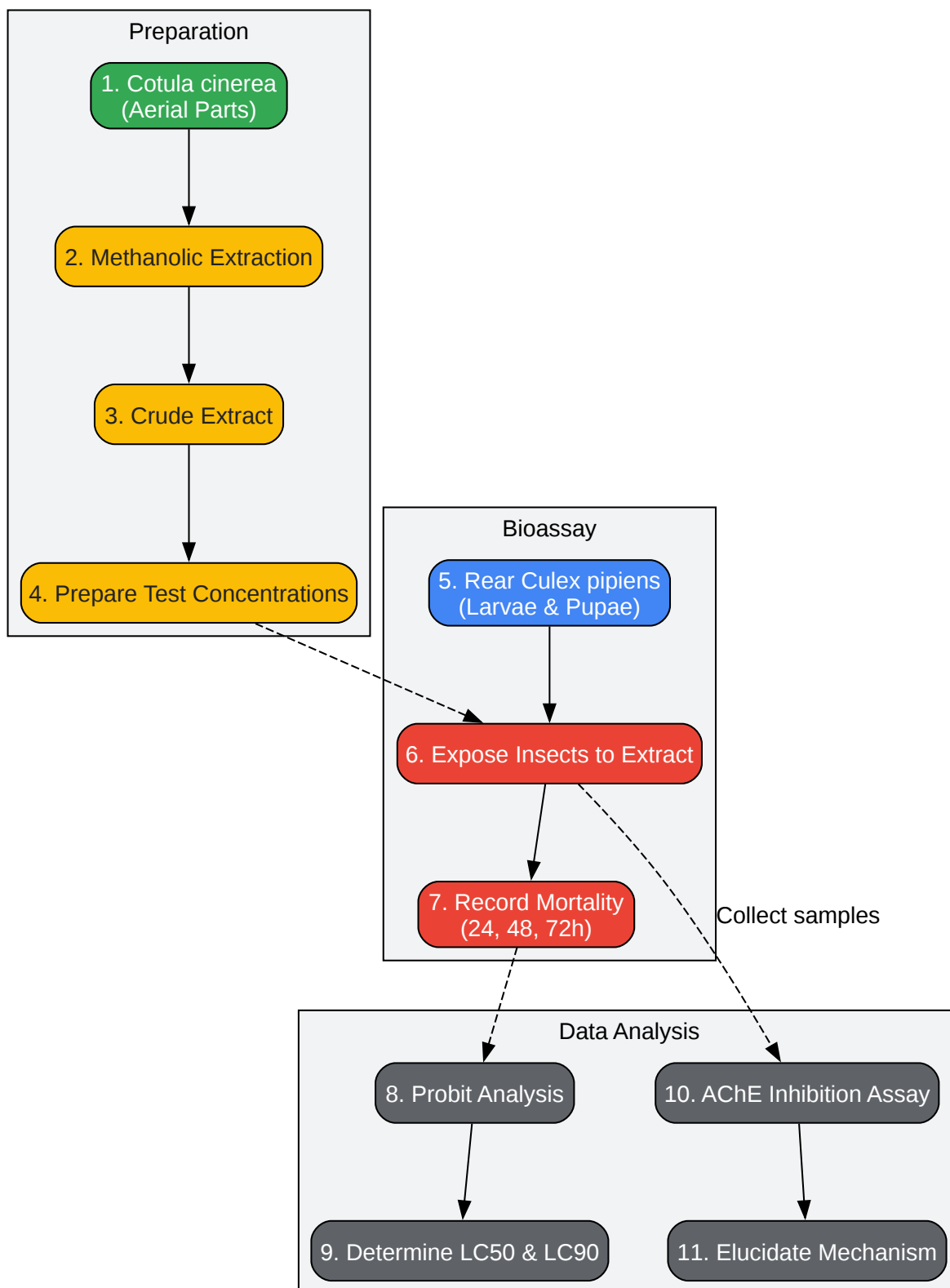
Proposed Mechanism of Action



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Caption: Proposed mechanism of action of Cotula cinerea extract via inhibition of acetylcholinesterase (AChE).

Experimental Workflow for Insecticidal Bioassay



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Caption: General workflow for evaluating the insecticidal activity of *Cotula cinerea* extract.

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References

- [1. msptm.org](https://msptm.org) [msptm.org]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
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